

# H-Met-Trp-OH.TFA CAS number and molecular weight

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## Compound of Interest

Compound Name: H-Met-Trp-OH.TFA

Cat. No.: B12936407

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## Technical Data Sheet: H-Met-Trp-OH.TFA

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical data for the compound **H-Met-Trp-OH.TFA**, a trifluoroacetate salt of the dipeptide Methionyl-tryptophan.

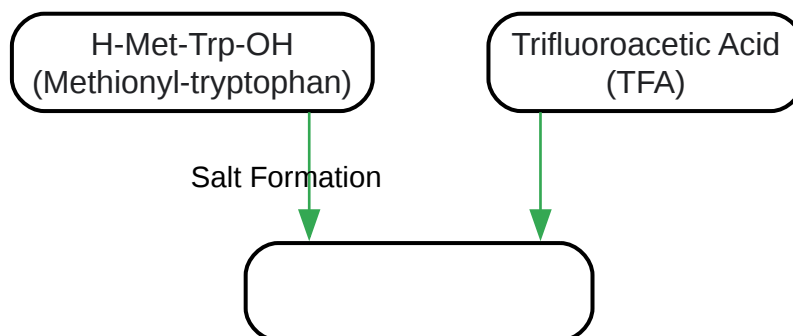
## Compound Identification and Properties

The following table summarizes the key identifiers and physical properties of **H-Met-Trp-OH.TFA**.

Parameter	Value
Chemical Name	H-Met-Trp-OH.TFA
Systematic Name	L-Tryptophan, L-methionyl-, trifluoroacetate (salt)
CAS Number	169197-71-3
Molecular Formula	C18H22F3N3O5S
Molecular Weight	465.48 g/mol

## Chemical Structure

The logical relationship between the parent dipeptide and its TFA salt is outlined in the diagram below.



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Caption: Formation of **H-Met-Trp-OH.TFA** salt.

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